

Essential Safety and Operational Guide for 3,4-Dihydroxy-5-nitrobenzaldehyde

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Compound of Interest

Compound Name: 3,4-Dihydroxy-5-nitrobenzaldehyde

Cat. No.: B193609

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This guide provides immediate, essential safety and logistical information for handling **3,4-Dihydroxy-5-nitrobenzaldehyde** (CAS No: 116313-85-0) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Classification

3,4-Dihydroxy-5-nitrobenzaldehyde is classified with the following hazards:

- Acute toxicity (Oral), Category 4: Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious eye damage, Category 1: Causes serious eye damage.[\[1\]](#)[\[3\]](#)
- Skin sensitization, Category 1: May cause an allergic skin reaction.[\[1\]](#)[\[3\]](#)
- Skin corrosion/irritation, Category 2: Causes skin irritation.[\[2\]](#)

Signal Word: Danger[\[1\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H315: Causes skin irritation.[\[2\]](#)

- H317: May cause an allergic skin reaction.[1][3]
- H318: Causes serious eye damage.[1][3]
- H319: Causes serious eye irritation.[2]

Physical and Chemical Properties

The quantitative data for **3,4-Dihydroxy-5-nitrobenzaldehyde** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₇ H ₅ NO ₅	[3]
Molecular Weight	183.12 g/mol	[2][3]
Appearance	Yellow crystalline powder	[1][4]
Melting Point	141.7 °C to 149.0 °C	[1][4]
Boiling Point	310.9 °C at 760 mmHg	[1]
Flash Point	141.1 °C	[1]
Solubility in Water	2113 mg/L at 20 °C	[1]
Partition Coefficient (log Pow)	1.23 at 24 °C	[1]
Density	1.7 g/cm ³ at 20 °C	[1]

Operational and Disposal Plans

The following sections provide step-by-step guidance for the safe handling and disposal of **3,4-Dihydroxy-5-nitrobenzaldehyde**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following equipment must be worn when handling this chemical.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1][5] A face shield is required when there is a significant splash hazard.[6][7]	To protect against splashes and dust that can cause serious eye damage.[1]
Skin Protection	Chemical-resistant gloves (e.g., Neoprene, Butyl rubber) inspected prior to use.[8][9] A lab coat is mandatory.[7] For larger quantities, consider an acid-resistant apron and fire/flammable resistant, impervious clothing.[1][7][9]	To prevent skin contact, which can cause irritation and allergic reactions.[1][2]
Respiratory Protection	Use only in a well-ventilated area or under a chemical fume hood.[10] If dusts are generated and exposure limits may be exceeded, a full-face respirator with an appropriate particulate filter is required.[1][5][11]	To prevent inhalation of the powder. Avoid breathing dust. [2][10]
Footwear	Closed-toed shoes are required at all times in the laboratory.[7]	To protect feet from spills.

Experimental Workflow: Safe Handling Protocol

The following workflow outlines the procedural steps for safely handling **3,4-Dihydroxy-5-nitrobenzaldehyde** from preparation to waste disposal.

Workflow for Safe Handling of 3,4-Dihydroxy-5-nitrobenzaldehyde

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **3,4-Dihydroxy-5-nitrobenzaldehyde**.

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with water for several minutes.[1] Remove contact lenses if present and easy to do.[1][2] Continue rinsing for at least 15 minutes and seek immediate medical attention.[1][10]
Skin Contact	Take off contaminated clothing immediately.[1] Wash the affected area with plenty of soap and water.[2][10] If skin irritation or a rash occurs, get medical help.[1] Wash contaminated clothing before reuse.[1][11]
Ingestion	Rinse mouth with water.[1][2] Do not induce vomiting. Call a poison center or doctor if you feel unwell.[2]
Inhalation	Move the person into fresh air.[1][5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[5] Seek medical advice if you feel unwell.[2]

Storage and Disposal Plan

Storage:

- Store in the original, tightly closed container.[2]
- Keep in a dry, well-ventilated place.[2][10]
- Avoid direct sunlight, air contact, and moisture.[2]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][2][11]
- Do not let the product enter drains.[11] Contaminated work clothing should not be allowed out of the workplace.[1]

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